

Menazon precision and accuracy assessment

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Compound Focus: Menazon

CAS No.: 78-57-9

Cat. No.: S561684

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Menazon Basic Properties and Status

The following table summarizes key information about **Menazon**, which is crucial for understanding its context.

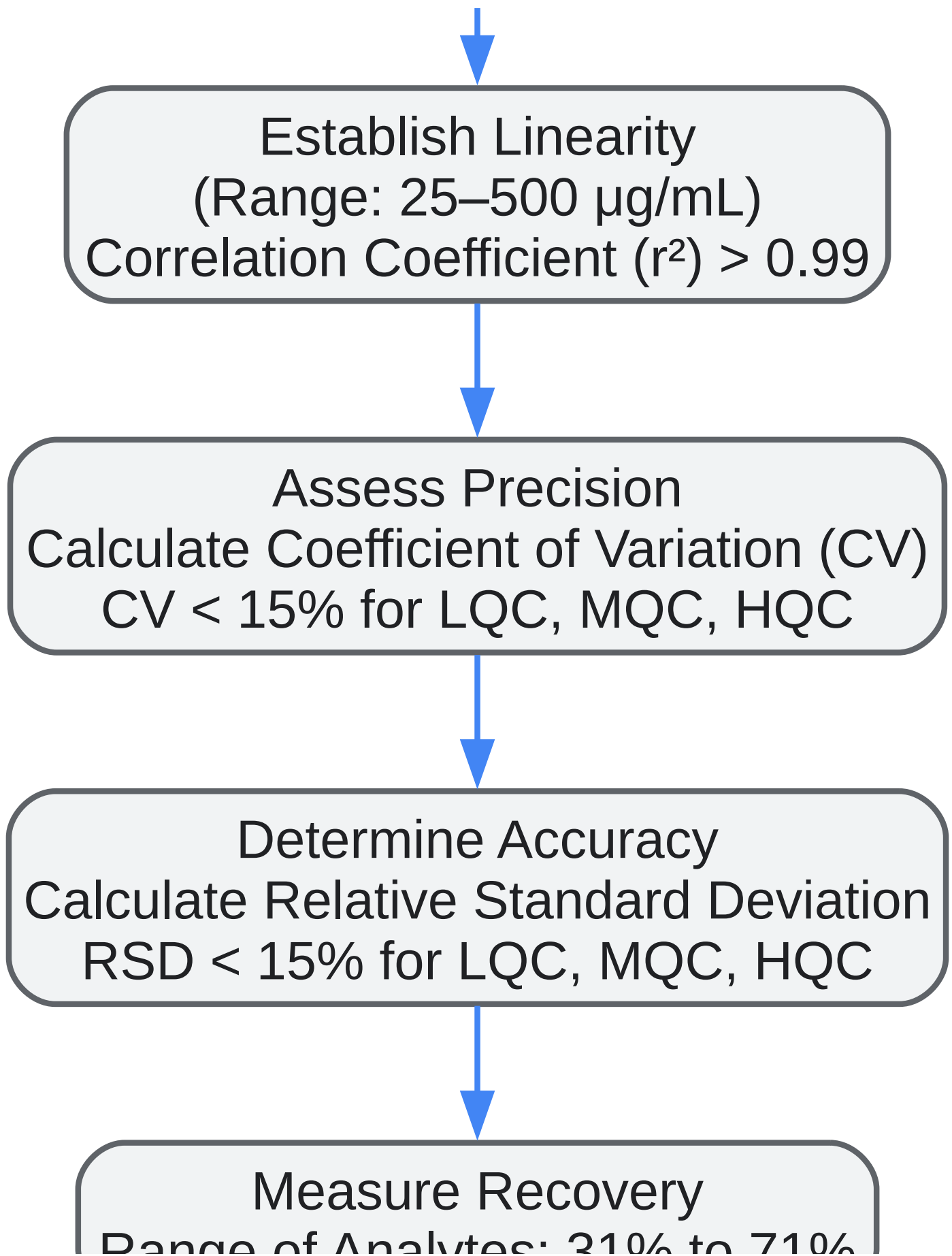
Property	Value
Chemical Name	S-[(4,6-diamino-1,3,5-triazin-2-yl)methyl] O,O-dimethyl phosphorodithioate [1]
CAS Registry Number	78-57-9 [1]
Molecular Weight	281.30 g/mol [1]
Mode of Action	Acetylcholinesterase inhibitor [1]
Current Regulatory Status (USA & EU)	Not approved [1]
WHO Classification	Obsolete (O) [1]

Model Protocol for Precision & Accuracy Assessment

While specific data on **Menazon**'s precision and accuracy is scarce, the following methodology from a recent forensic toxicology study details the validation of an HPLC-DAD method for quantifying **anticholinesterase pesticides** (the class to which **Menazon** belongs) in biological matrices. This provides a clear standard for how such an assessment is performed [2].

The experimental workflow for this protocol can be visualized as follows:

Start: Method Validation for Pesticides



Range of Analytes. 5170 to 7170



Evaluate Selectivity
No significant interfering peaks
from xenobiotics or matrix



End: Validated Analytical Method

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Detailed Experimental Methodology

- **Analytical Technique: The method uses High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD).** This technique is recognized as reliable, fast, simplistic, and cost-effective for the identification and quantitation of target analytes [2].
- **Sample Matrices:** The protocol was validated using complex biological samples, including stomach contents, liver, vitreous humor, and blood from multiple animal species. This demonstrates its applicability to real-world forensic cases [2].
- **Key Validation Parameters & Quantitative Data:** The method's performance was rigorously evaluated, yielding the following quantitative results [2]:

Analytical Parameter	Result / Criterion	Description
Linearity	25–500 µg/mL	The concentration range over which the method provides accurate measurements.
Correlation Coefficient (r ²)	> 0.99	Indicates a strong linear relationship between concentration and detector response.

Analytical Parameter	Result / Criterion	Description
Precision (CV)	< 15%	Measures the repeatability of the analysis (low variation between repeated measurements of the same sample).
Accuracy (RSD)	< 15%	Measures how close the measured value is to the true value.
Recovery of Analytes	31% to 71%	Indicates the efficiency of extracting the analyte from the complex biological matrix.
Selectivity	No significant interfering peaks	Confirms that the method specifically detects the target pesticides without interference from other matrix components.

Insights for Contemporary Research

Although **Menazon** itself is obsolete, the principles of its action and analysis remain relevant.

- **Structural Uniqueness:** **Menazon** incorporates a **triazine moiety** in its structure, which may confer different biological activity and selectivity compared to other organophosphates [1]. This uniqueness would be a key factor in any modern analytical study comparing it to alternatives.
- **Focus on Current Compounds:** Contemporary research on pesticide analysis and safety increasingly focuses on the hazards of all ingredients in pesticide formulations, including so-called "**inert**" ingredients and adjuvants, some of which have been found to pose significant health risks such as endocrine disruption [3]. This represents a broader scope for modern toxicological assessment.

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References

1. Buy Menazon | 78-57-9 [smolecule.com]

2. Development, Optimization, and Validation of Forensic ... [mdpi.com]

3. Health, Pesticide Adjuvants, and Inert Ingredients [pmc.ncbi.nlm.nih.gov]

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